

Application Notes and Protocols: Synthesis of N-Methylthiourea from Methyl Isothiocyanate

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Compound of Interest

Compound Name: N-Methylthiourea

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This document provides detailed procedures for the synthesis of **N-Methylthiourea**, a key intermediate in the preparation of various biologically active compounds. The primary synthetic route described herein is the reaction of methyl isothiocyanate with ammonia.

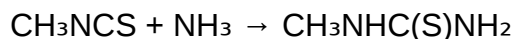
Introduction

N-Methylthiourea is a valuable building block in organic synthesis, particularly in the pharmaceutical industry. Its derivatives are known to exhibit a wide range of biological activities. The synthesis from methyl isothiocyanate and ammonia is a common and efficient method for producing this compound.^{[1][2]}

Reaction Scheme

The synthesis of **N-Methylthiourea** from methyl isothiocyanate proceeds via the nucleophilic addition of ammonia to the electrophilic carbon atom of the isothiocyanate group.

Chemical Equation:



Data Presentation

Table 1: Reactant Properties and Stoichiometry

Reactant	Molecular Formula	Molecular Weight (g/mol)	Moles	Quantity
Methyl Isothiocyanate	CH ₃ NCS	73.12	1.3	95 g
Ammonia (as conc. NH ₄ OH)	NH ₃	17.03	2.0	140 mL

Table 2: Product Characterization

Product	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	Yield (%)
N-Methylthiourea	CH ₄ N ₂ S	90.14	119–121	Colorless crystals	74–81

Experimental Protocols

Protocol 1: Synthesis of N-Methylthiourea

This protocol is adapted from a general and reliable method for the preparation of alkyl thioureas.^[1]

Materials:

- Methyl isothiocyanate (95 g, 1.3 moles)
- Concentrated ammonium hydroxide (140 mL, ~2 moles of ammonia)
- Activated carbon (e.g., Norit) (2 g)
- Ice

Equipment:

- 500-mL three-necked flask
- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Water bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- **Reaction Setup:** Assemble the 500-mL three-necked flask with the mechanical stirrer, reflux condenser, and dropping funnel. Place the flask in a fume hood.
- **Initial Charge:** Add 140 mL of concentrated ammonium hydroxide solution to the flask.
- **Addition of Methyl Isothiocyanate:** With continuous stirring, add 95 g of methyl isothiocyanate dropwise from the dropping funnel over a period of 1 hour. Caution: The reaction may be slow to start but can become vigorous. Maintain a steady rate of addition to control the exothermic reaction.^[1]
- **Removal of Excess Ammonia:** After the addition is complete, remove the dropping funnel and heat the solution on a water bath for 30 minutes to drive off excess ammonia.^[1]
- **Decolorization:** Add 2 g of activated carbon to the solution, bring it to a boil, and then filter the hot solution to remove the carbon.^[1]
- **Crystallization:** Cool the filtrate in an ice bath to induce crystallization. **N-Methylthiourea** will precipitate as a colorless solid mass.^[1]
- **Isolation of Product (First Crop):** Collect the crystals by filtration and wash them three times with 25-mL portions of ice-cold water. Dry the crystals. This first crop should weigh between 65–75 g.^[1]

- Isolation of Product (Second Crop): Concentrate the mother liquor and washings to a volume of approximately 75 mL and cool again in an ice bath to obtain a second crop of crystals (15–20 g).^[1]
- Final Product: Combine the crops. The total yield of **N-Methylthiourea** is typically between 85–95 g (74–81%), with a melting point of 119–120.5°C.^[1]

Purification (Optional):

For higher purity, the **N-Methylthiourea** can be recrystallized from boiling anhydrous ethanol, which should yield a product with a melting point of 120.5–121°C.^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **N-Methylthiourea**.

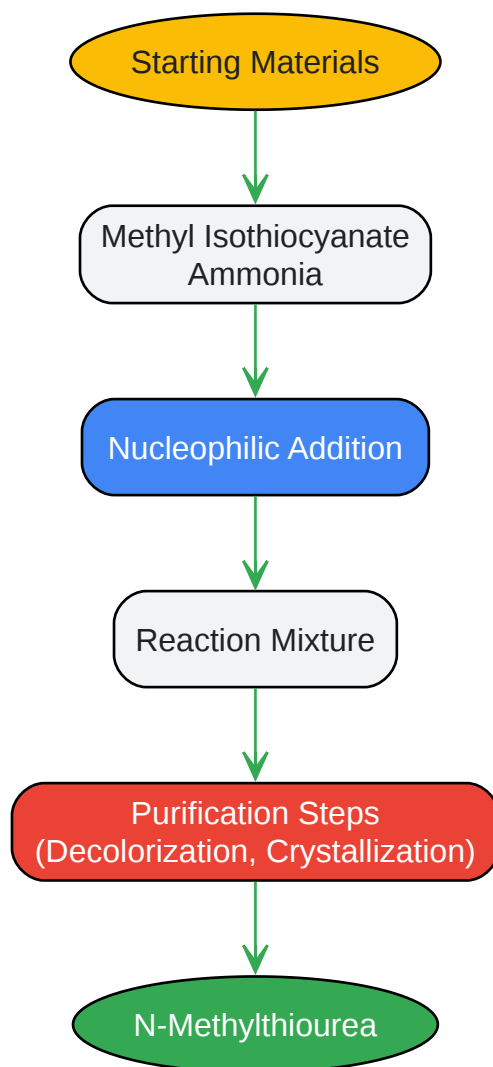


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Caption: Workflow for the synthesis of **N-Methylthiourea**.

Logical Relationship of Synthesis

This diagram shows the conceptual flow from starting materials to the final product.



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Caption: Conceptual diagram of **N-Methylthiourea** synthesis.

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References

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- 2. researchgate.net [researchgate.net]

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